

# Safety data sheet (SDS) for Decahydroquinolin-8-ol

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## Compound of Interest

Compound Name: Decahydroquinolin-8-ol

CAS No.: 32258-81-4

Cat. No.: B2921950

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## Master Safety Profile: Decahydroquinolin-8-ol

Technical Guidance for Research & Development

### Chemical Identity & Scaffold Analysis

**Decahydroquinolin-8-ol** represents a privileged scaffold in medicinal chemistry, bridging the gap between the planar, aromatic 8-hydroxyquinoline (a known chelator) and saturated, stereochemically complex alkaloids (e.g., pumiliotoxins).[1][2]

Parameter	Technical Specification
Chemical Name	Decahydroquinolin-8-ol
CAS Number	32258-81-4 (Generic) / Stereoisomers vary
Synonyms	8-Hydroxydecahydroquinoline; Octahydro-8-quinolinol
Molecular Formula	C <sub>9</sub> H <sub>17</sub> NO
Molecular Weight	155.24 g/mol
Structural Class	Bicyclic Amino-Alcohol (Saturated Quinoline)
Stereochemistry	Exists as cis- and trans- fused isomers.[1][2][3] [4] The 8-hydroxy group introduces additional chirality (axial/equatorial), significantly affecting solubility and receptor binding.[1]

## Mechanistic Safety Distinction (Critical)

Researchers must distinguish this compound from its aromatic parent, 8-Hydroxyquinoline (8-HQ).[1][2]

- 8-HQ (Aromatic): Phenolic -OH (pKa ~9.9), planar.[1][2] Proven Toxic (Cat 3), Reprotoxin.[1][2]
- **Decahydroquinolin-8-ol** (Saturated): Aliphatic Secondary -OH (pKa ~16+), Secondary Amine (pKa ~11).[1][2] Non-planar.
- Safety Implication: While the saturated ring reduces planarity (potentially lowering DNA intercalation risk), the secondary amine moiety renders the compound highly basic and potentially corrosive, while the amino-alcohol motif retains bioactive potential (ion channel modulation).[1][2] Handle with the rigor of a functionalized alkaloid.

## Hazard Identification & Risk Assessment

Derived from SAR analysis of Decahydroquinoline (Skin Corr.[2] 1B/Irrit. 2) and 8-HQ (Acute Tox. 3).[1][2]

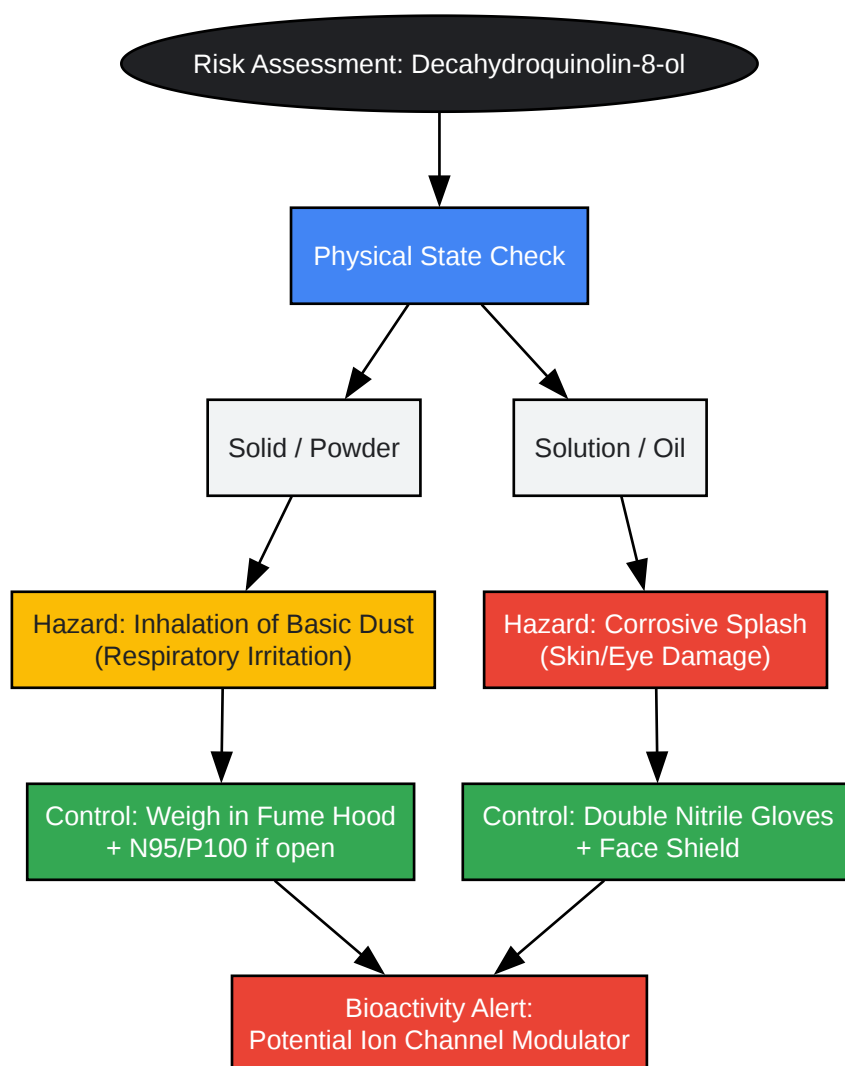
## GHS Classification (Composite Conservative Profile)

In the absence of a unified regulatory monograph, the following classification is recommended for R&D risk assessment:

Hazard Class	Category	Hazard Statement (Inferred)
Skin Corrosion/Irritation	1B / 2	H314: Causes severe skin burns and eye damage (Conservative) or H315: Causes skin irritation.[1][2]
Serious Eye Damage	1	H318: Causes serious eye damage (Due to basic amine). [2]
Acute Toxicity (Oral)	4	H302: Harmful if swallowed (Alkaloid-like bioactivity).[1][2]
STOT - Single Exp.	3	H335: May cause respiratory irritation.[2][5]
Aquatic Toxicity	Acute 1	H400: Very toxic to aquatic life (Based on quinoline ecotoxicity).[2]

## Visualizing the Hazard Logic

The following diagram illustrates the decision logic for handling this compound, integrating its physical state and chemical nature.



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Caption: Risk assessment workflow linking physical state to specific exposure hazards and required engineering controls.

## Physical & Chemical Properties (Experimental & Predicted)

Understanding these properties is vital for synthesis planning and spill cleanup.[2]

Property	Value / Description	Relevance to Safety
Appearance	White to pale yellow crystalline solid or viscous oil (stereoisomer dependent).[1][2]	Darkens on air/light exposure (oxidation).[2]
Melting Point	72–74 °C (cis/trans mix)	Low melting point implies easy liquefaction; handle cool.[2]
Boiling Point	~267 °C (at 760 mmHg)	Low volatility, but thermal decomposition releases NOx.[1][2]
Solubility	Soluble in organic solvents (DCM, MeOH).[1][2] Sparingly soluble in water (pH dependent).[2]	Lipophilic: High potential for skin absorption.[2]
Basicity (pKa)	~10.8 (Amine)	Strong Base: Incompatible with acids and acid chlorides.[2]
Hygroscopicity	Moderate to High	Absorbs atmospheric CO <sub>2</sub> (carbamate formation).[2] Store under Argon.[2]

## Safe Handling & Experimental Protocols

### Storage & Stability[1][2]

- Atmosphere: Store under inert gas (Argon/Nitrogen).[2] The secondary amine is prone to oxidation and carbamate formation upon CO<sub>2</sub> exposure.[2]
- Temperature: 2–8 °C (Refrigerate).
- Incompatibilities: Strong oxidizing agents (peroxides, permanganates), Acid chlorides, Anhydrides, Strong acids.[1][2]

## Personal Protective Equipment (PPE) Matrix

Do not rely on standard latex gloves. The lipophilic amine nature requires specific barriers.

- Respiratory: If handling powder >100 mg outside a hood, use P100/N95 particulate respirators.[2]
- Eyes: Chemical safety goggles are mandatory.[2] Face shield recommended if handling >5g of liquid phase.[2]
- Skin:
  - Splash Contact: Nitrile rubber (0.11 mm) - Breakthrough time < 10 min (Change immediately).[1][2]
  - Full Contact: Laminate PE/EVOH (Silver Shield) or thick Nitrile (0.4 mm).[2]

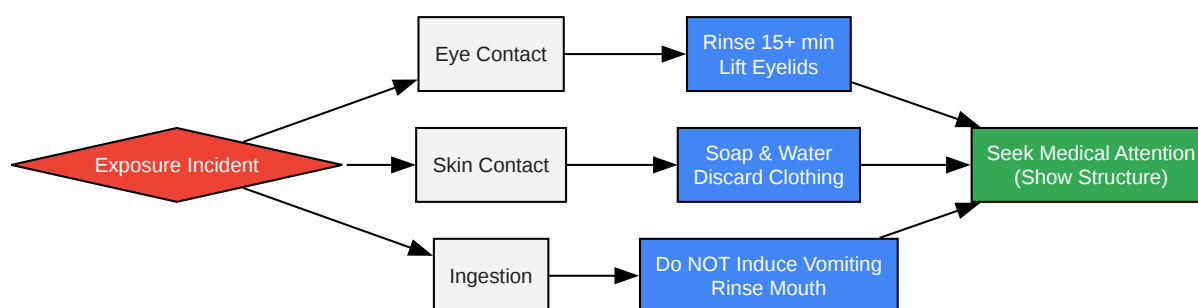
## Waste Management[1]

- Classification: Hazardous Organic Waste (Basic/Amine).[2]
- Protocol: Dissolve in a combustible solvent (e.g., acetone) and burn in a chemical incinerator equipped with an afterburner and scrubber (to neutralize NOx).[1][2]
- Prohibition: Do NOT dispose of down drains.[2] Aquatic toxicity is high.[2][3][4][6][7][8]

## Emergency Response Protocols

Self-validating workflows for immediate action.

### Exposure Response Workflow



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Caption: Immediate action steps for exposure. Note: Ingestion management emphasizes preventing aspiration of the corrosive amine.

## Firefighting Measures

- Media: Dry chemical, CO<sub>2</sub>, or alcohol-resistant foam.[1][2] Do not use water jet (may spread the lipophilic amine).[2]
- Hazards: Emits toxic fumes of Carbon Monoxide (CO) and Nitrogen Oxides (NOx).[2]
- Gear: Wear self-contained breathing apparatus (SCBA).

## Analytical Verification (For Researchers)

To ensure you are working with the correct isomer/compound during safety checks:

- <sup>1</sup>H NMR (CDCl<sub>3</sub>): Look for the multiplet at δ 3.5–4.0 ppm (CH-OH) and the broad singlet for NH/OH (exchangeable).[1][2]
- MS (ESI): [M+H]<sup>+</sup> = 156.14.[2]
- TLC: Stains with Ninhydrin (free amine) or Iodine.[2]

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 92911, Decahydroquinoline. Retrieved from [\[Link\]](#)[1]
- European Chemicals Agency (ECHA). C&L Inventory: Decahydroquinoline derivatives. Retrieved from [\[Link\]](#)[1]

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